

Application Note: Near-Infrared FRET Applications Using 5'-Cyanine5.5 Labeled Probes

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Compound of Interest

Compound Name: *Cyanine5.5 phosphoramidite, 5'-terminal*

Cat. No.: *B14761627*

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Executive Summary

This technical guide details the application of 5'-Cyanine5.5 (Cy5.5) as a critical component in Förster Resonance Energy Transfer (FRET) systems. Unlike visible-spectrum fluorophores (e.g., FAM/TAMRA), Cy5.5 operates in the near-infrared (NIR) window (Ex: ~675 nm / Em: ~694 nm). This spectral positioning drastically reduces background autofluorescence from biological matrices (cell lysates, serum, tissue), significantly enhancing signal-to-noise ratios (SNR).

This document provides a comprehensive framework for designing, synthesizing, and validating Cy5.5-based FRET probes for two primary applications: Nucleic Acid Hybridization and Protease Activity Profiling.

Scientific Foundation: Why Cy5.5?

Spectral Advantages

Most biological materials (proteins, flavins, NADH) fluoresce strongly below 550 nm. By shifting the detection window to the NIR region, Cy5.5 bypasses this "optical noise."

- Low Autofluorescence: Biological tissue transparency increases significantly above 650 nm.
- High Extinction Coefficient:

, ensuring bright signals even at low probe concentrations.
- FRET Efficiency: Cy5.5 serves as an excellent acceptor for Cy5 or Alexa Fluor 647, and a donor for Cy7 or IRDye 800CW.

The Physics of the Pair

The efficiency of FRET (E) relies on the inverse sixth power of the distance (r) between donor and acceptor:

$E = \frac{R_0^6}{r^6}$

Where

R_0

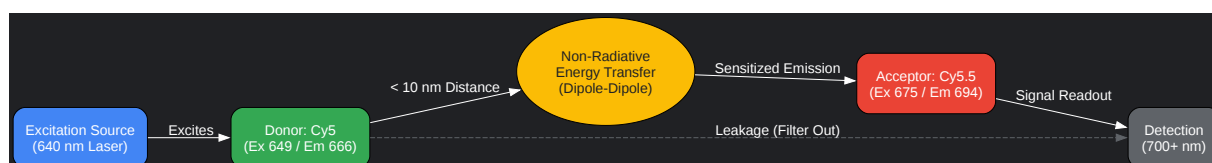
is the Förster radius (distance at 50% efficiency).^{[1][2]}

FRET Pair (Donor Acceptor)	(approx.)	Application Note
Cy5 Cy5.5	~85 Å	Ultra-Long Range. High sensitivity for conformational changes >60 Å.
Cy3 Cy5.5	~50 Å	High Contrast. Large Stokes shift eliminates cross-talk, but lower .
Cy5.5 Cy7	~65 Å	Deep NIR. Ideal for in vivo imaging to maximize tissue penetration.

Experimental Design & Workflows

Visualization of FRET Mechanism

The following diagram illustrates the energy transfer logic and spectral requirements for a Cy5-Cy5.5 pair.



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Caption: Schematic of Cy5-Cy5.5 FRET. Excitation of Cy5 results in non-radiative transfer to Cy5.5, emitting at ~694 nm.

Application 1: Ratiometric Protease Assays

Objective: Measure the activity of Matrix Metalloproteinase-2 (MMP-2) using a peptide substrate. **Mechanism:** A peptide linker containing the cleavage site separates the Donor (Cy5) and Acceptor (Cy5.5). Intact peptide exhibits high FRET; cleavage disrupts FRET, restoring Donor emission and reducing Acceptor emission.

Probe Design

- Sequence: Cy5-Gly-Pro-Leu-Gly-Ile-Ala-Gly-Gln-Cy5.5
- Cleavage Site: Between Gly and Ile (MMP-2 specific).
- Labeling Strategy:
 - N-terminus: Label with Cy5-NHS Ester.

- C-terminus (Lysine or Cysteine): Label with Cy5.5-Maleimide (if Cys) or pre-labeled during synthesis.

Detailed Protocol

Phase A: Reagent Preparation

- Assay Buffer: 50 mM Tris-HCl (pH 7.5), 150 mM NaCl, 10 mM CaCl₂, 10 mM ZnCl₂, 0.05% Brij-35.[3]
 - Why: Zn and Ca are obligate cofactors for MMP activity. Brij-35 prevents probe aggregation.
- Probe Stock: Dissolve lyophilized dual-labeled peptide in anhydrous DMSO to 1 mM. Store at -20°C.
- Enzyme: Recombinant MMP-2 (activate with APMA if using pro-enzyme).

Phase B: Assay Setup (384-well Black Plate)

- Dilution: Dilute Probe Stock to 200 nM in Assay Buffer.
- Plating:
 - Sample Wells: 40
100 nL Probe + 100 nL Enzyme (varying concentrations).
 - Negative Control: 40
100 nL Probe + 100 nL Enzyme

L Buffer (No Enzyme). -> Defines Max FRET.

- Positive Control: 40

L Probe + 10

L Trypsin (Total cleavage). -> Defines Min FRET.

- Incubation: Incubate at 37°C for 30–60 minutes.

Phase C: Data Acquisition

- Instrument: Fluorescence Microplate Reader with Dual Monochromators.
- Channel 1 (Donor Emission): Ex 640 nm / Em 665 nm.
- Channel 2 (Acceptor FRET): Ex 640 nm / Em 705 nm.
- Channel 3 (Direct Acceptor - Optional): Ex 680 nm / Em 705 nm (to normalize for concentration).

Phase D: Data Analysis

Calculate the Emission Ratio (

):

- Intact Probe: High Ratio (Energy flows to Cy5.5).
- Cleaved Probe: Low Ratio (Energy stays in Cy5).

Application 2: Dual-Labeled Oligonucleotide Probes (Genotyping)

Objective: Detect specific DNA sequences using a "Molecular Beacon" style probe.

Mechanism: A hairpin loop brings the 5'-Cy5.5 (Quencher/Acceptor) and 3'-Donor close.

Hybridization opens the loop, separating them.

Note: While "Dark Quenchers" (like BHQ) are common, using Cy5.5 allows for two-color ratiometric sensing, which is less susceptible to intensity fluctuations caused by lamp drift or

concentration errors.

Protocol: Hybridization Assay

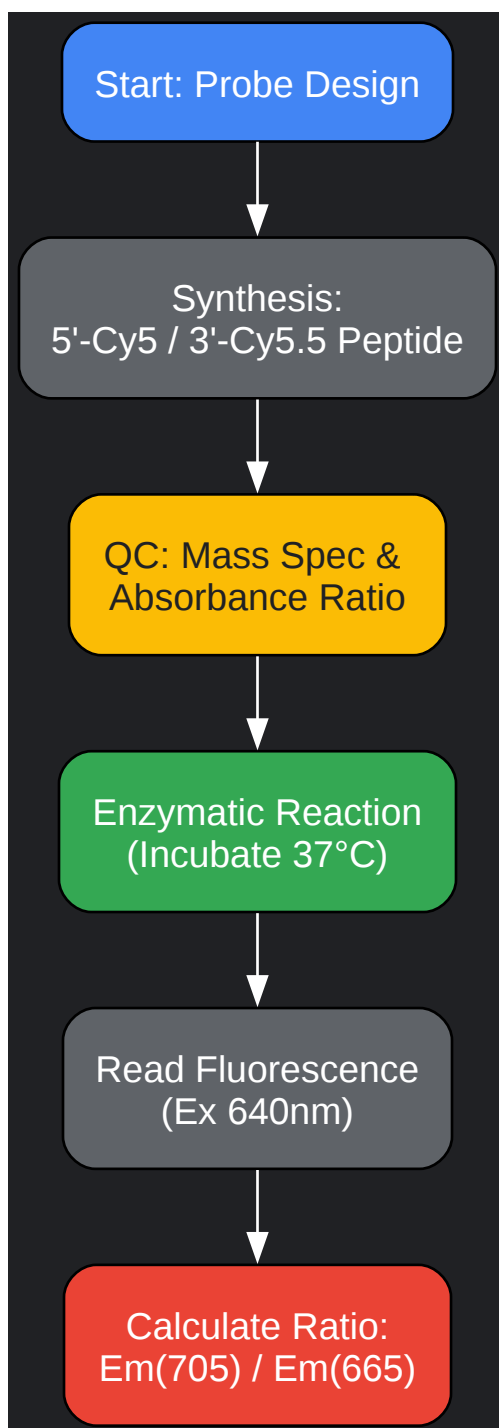
- Probe Synthesis: Order ssDNA with 5'-Cy5.5 and 3'-Cy3.
- Baseline Measurement (Closed State):
 - Dissolve probe (100 nM) in 1x TE Buffer + 100 mM NaCl.
 - The hairpin structure ensures Cy3 and Cy5.5 are proximal (<2 nm).
 - Excite Cy3 (550 nm)

Strong Cy5.5 Emission (700 nm) due to FRET.
- Hybridization (Open State):
 - Add Target DNA (complementary sequence).
 - Heat to 95°C (2 min) and cool to annealing temp (e.g., 55°C).
 - Probe binds target, becoming linear. Distance increases to >10 nm.
 - Result: FRET breaks. Cy3 Emission (570 nm) increases; Cy5.5 Emission (700 nm) vanishes.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low FRET Signal (Intact Probe)	Linker too long or rigid.	Reduce amino acid spacer length or remove proline residues.
High Background (Cleaved)	Incomplete cleavage or aggregation.	Add 0.01% Tween-20; Verify enzyme activity with positive control.
Spectral Bleed-Through	Cy5 emission tail leaks into Cy5.5 channel.	Use a narrower bandpass filter (e.g., 705/20 nm) for the acceptor.
Photobleaching	High laser power.	Cy5.5 is stable, but Cy5 is sensitive. Reduce exposure time or add antioxidants (Trolox).

Visualizing the Workflow



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Caption: Step-by-step workflow for developing and executing a Cy5.5 FRET protease assay.

References

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- To cite this document: BenchChem. [Application Note: Near-Infrared FRET Applications Using 5'-Cyanine5.5 Labeled Probes]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14761627/docs#application-note-near-infrared-fret-applications-using-5-cyanine5-5-labeled-probes]

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